

Essential Guide to Luteolinidin Disposal Procedures

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Compound of Interest

Compound Name: Luteolinidin

Cat. No.: B1216485

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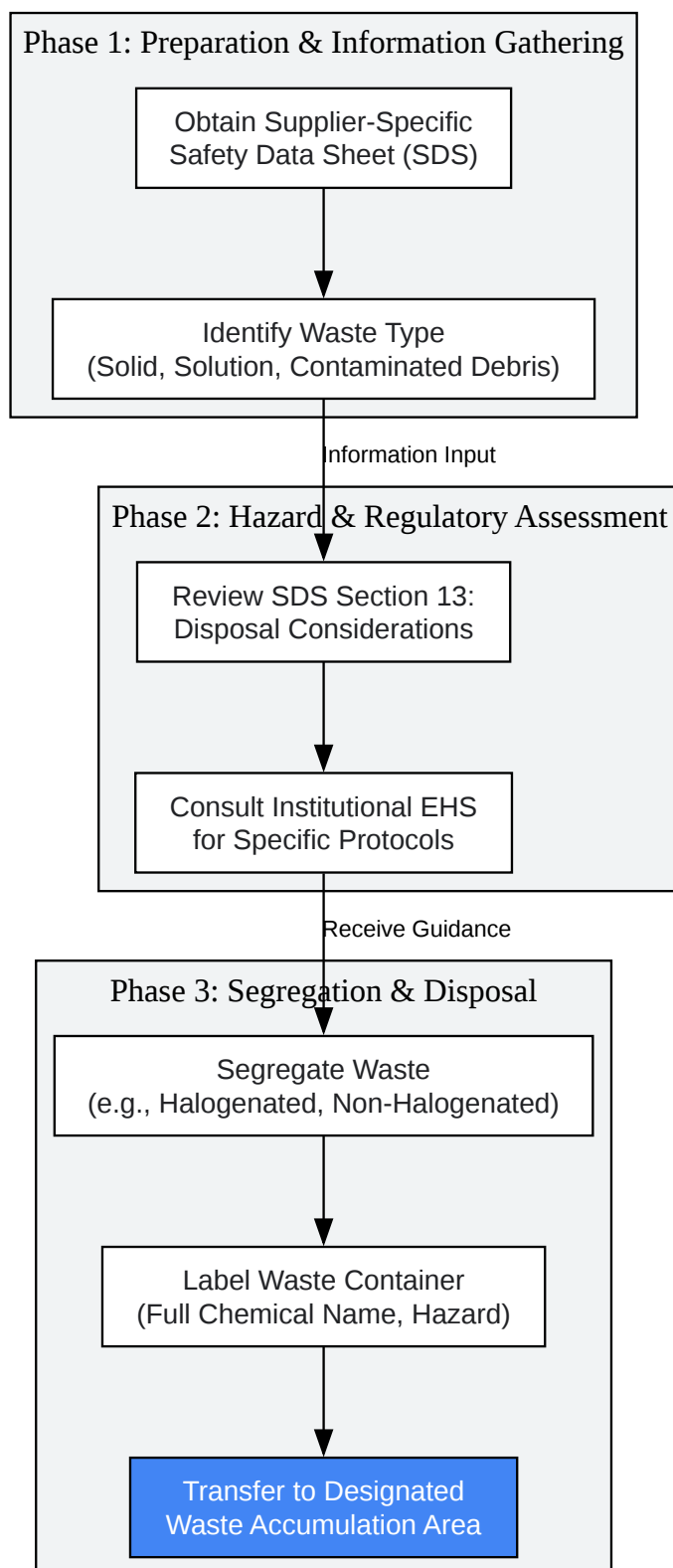
Disclaimer: This document provides general guidance and should not replace the official Safety Data Sheet (SDS) provided by the manufacturer or the specific protocols established by your institution's Environmental Health and Safety (EHS) department. Always consult these primary sources for definitive disposal procedures.

Immediate Safety and Handling

Before handling **Luteolinidin**, it is crucial to consult the substance-specific Safety Data Sheet (SDS). While one supplier, Carl Roth, indicates that **Luteolinidin** chloride does not meet the criteria for hazardous classification under GHS, individual institutional guidelines and waste disposal regulations must be followed.^{[1][2]} Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Step-by-Step Disposal Protocol Determination

The proper disposal of any chemical, including **Luteolinidin**, is a structured process that ensures regulatory compliance and safety. The following workflow outlines the mandatory steps for determining the correct disposal procedure within a laboratory setting.



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Caption: Workflow for Determining Chemical Disposal Procedures.

Disposal Considerations from Safety Data Sheets

Based on available SDS documentation for **Luteolinidin** chloride, the following general guidance is provided:

- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.[\[1\]](#)
- Containment: Contaminated washing water should be retained and disposed of properly.[\[1\]](#)
- Method of Disposal: Collect the material mechanically and place it in appropriate, labeled containers for disposal.[\[1\]](#)

Important: While the available SDS suggests **Luteolinidin** chloride is not classified as hazardous, it must be disposed of in accordance with local, state, and federal regulations. Never assume a chemical can be disposed of in regular trash or down the drain without explicit approval from your EHS department.

Chemical and Physical Properties

The following table summarizes key quantitative data for **Luteolinidin** and its chloride salt form.

Property	Value	Source
Chemical Formula	C ₁₅ H ₁₁ O ₅ Cl (Luteolinidin chloride)	[1]
C ₁₅ H ₁₁ O ₅ ⁺ (Luteolinidin cation)	[3] [4]	
Molar Mass	306.70 g/mol (Luteolinidin chloride)	[5]
271.24 g/mol (Luteolinidin cation)	[4]	
CAS Number	1154-78-5	[1] [4] [5] [6]

Toxicological and Hazard Information

According to a Safety Data Sheet from Carl Roth, **Luteolinidin** chloride does not meet the criteria for classification across various toxicological endpoints, including:[1][2]

- Acute toxicity
- Skin corrosion/irritation
- Serious eye damage/irritation
- Respiratory or skin sensitization
- Germ cell mutagenicity
- Carcinogenicity
- Reproductive toxicity

Despite this, it is imperative to handle the compound with care, as toxicological data may be limited. Always refer to the most current SDS from your specific supplier for the most accurate and complete hazard information.

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References

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